

# The Synthetic Keystone: A Technical Guide to 4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine

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## Compound of Interest

Compound Name: 4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine

Cat. No.: B071783

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## Introduction

In the landscape of modern medicinal chemistry and pharmaceutical development, the strategic use of versatile synthetic intermediates is paramount to the efficient construction of complex molecular architectures. Among these, pyrimidine derivatives hold a place of prominence due to their prevalence in a wide array of biologically active compounds. This technical guide focuses on **4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine**, a key heterocyclic building block. Its unique combination of a reactive aminopyrimidine core and a masked aldehyde functionality in the form of a dimethoxyacetal group makes it a valuable precursor in multi-step synthetic campaigns, particularly in the synthesis of targeted therapeutics. This document provides a comprehensive overview of its physicochemical properties, a detailed proposed synthetic protocol, and its potential applications in drug discovery.

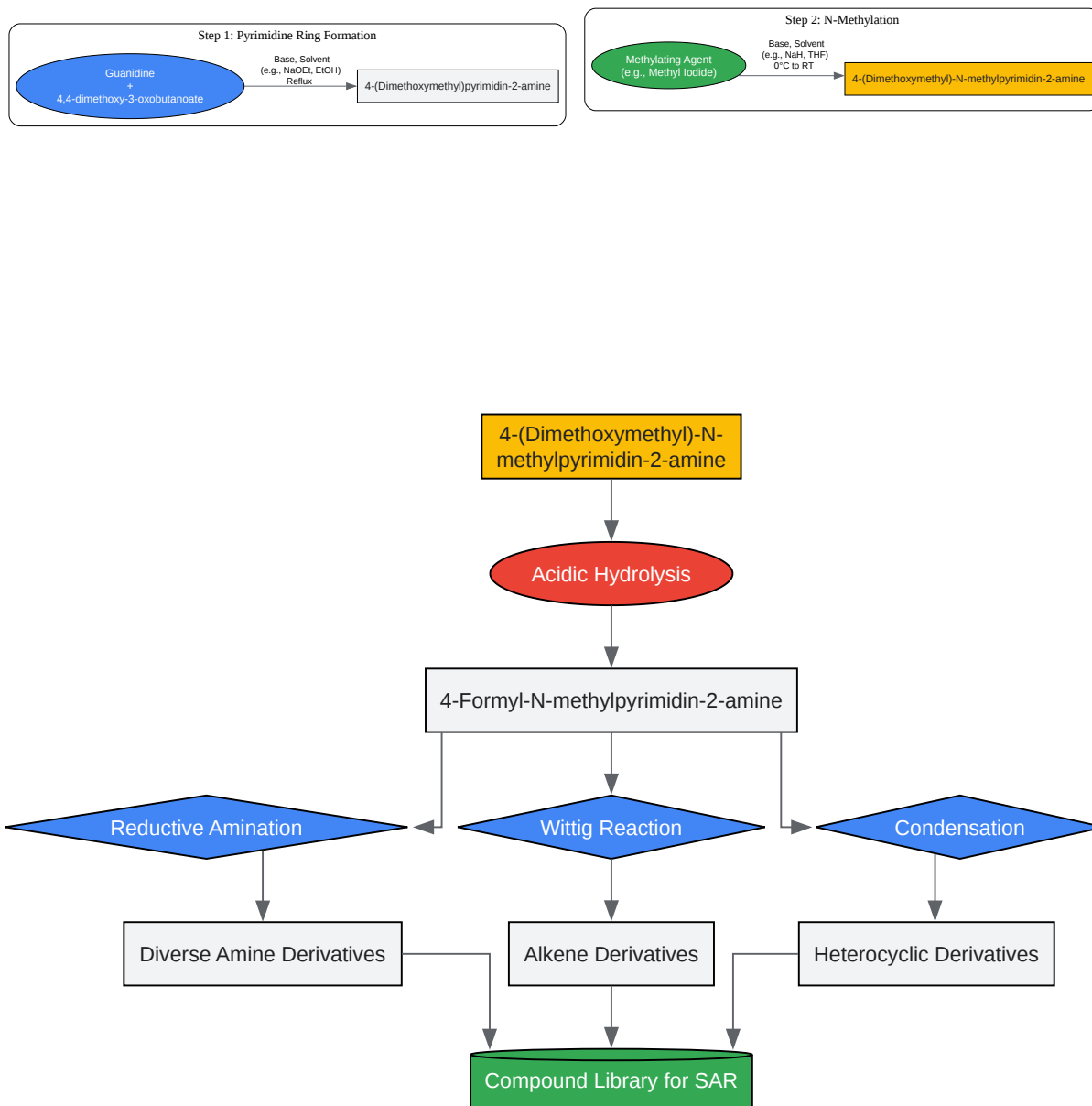
## Physicochemical Properties

A clear understanding of the physical and chemical characteristics of a synthetic intermediate is fundamental to its effective application in research and development. The following table summarizes the key properties of **4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine** and its immediate precursor.

Property	4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine	4-(Dimethoxymethyl)pyrimidin-2-amine
CAS Number	180869-38-9[1]	165807-05-6[2]
Molecular Formula	C <sub>8</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub> [1]	C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub> [2]
Molecular Weight	183.21 g/mol [1]	169.18 g/mol [2]
Appearance	(Predicted) White to off-white solid	(Predicted) Solid
Boiling Point	270.4°C at 760 mmHg[1]	Not available
Solubility	(Predicted) Soluble in methanol, ethanol, DMSO	(Predicted) Soluble in polar organic solvents

## Proposed Synthetic Pathway

While a direct, peer-reviewed synthesis of **4-(Dimethoxymethyl)-N-methylpyrimidin-2-amine** is not extensively documented, a plausible and efficient two-step synthetic route can be proposed based on established methodologies for the synthesis of analogous pyrimidine derivatives. The pathway commences with the construction of the pyrimidine core to form the precursor, 4-(dimethoxymethyl)pyrimidin-2-amine, followed by a selective N-methylation.



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## References

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- 2. [cyclicpharma.com](https://cyclicpharma.com) [[cyclicpharma.com](https://cyclicpharma.com)]
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